

Heat cycled maturation techniques for LSD salt crystallization

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Compound of Interest

Compound Name: *Lsd hydrobromide*

CAS No.: 74023-39-5

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Executive Summary

In pharmaceutical development, the crystallization of ergoline derivatives, specifically LSD D-tartrate, presents unique solid-state challenges. The salt tends to crystallize as high-aspect-ratio needles or solvates, which often trap mother liquor inclusions, leading to poor flowability and lower purity profiles.

This Application Note details a Heat Cycled Maturation (HCM) protocol. Unlike standard isothermal cooling, HCM leverages the thermodynamic principles of Ostwald Ripening to

dissolve fine particles and redeposit solute onto larger, more stable crystal lattices.[2] This technique significantly improves bulk density, purity, and polymorph stability.[1]

Theoretical Basis: The Thermodynamics of Ripening

Ostwald Ripening & The Gibbs-Thomson Effect

The driving force behind heat cycling is the minimization of surface free energy.[2][3] According to the Gibbs-Thomson equation, the solubility of a particle is inversely proportional to its size.

- Small Crystals (<10 μm): Possess high surface-to-volume ratios and higher surface energy, making them more soluble than larger crystals at the same temperature.[1]
- Large Crystals: Have lower surface energy and are thermodynamically favored.[1]

The "Relaxation" Mechanism

Recent pharmaceutical engineering studies demonstrate that effective cycling is not merely dissolution-regrowth.[1][3] It involves a "Relaxation" phase during cooling where the Particle Size Distribution (PSD) shifts.[1][2][3]

- Heating Phase: Supersaturation decreases; "fines" (small crystals) dissolve completely.[1]
- Cooling Phase: Supersaturation increases.[1] Because the fines are gone, growth occurs preferentially on the existing larger crystals rather than nucleating new fines.

Experimental Protocol

Materials & Equipment

- Precursor: LSD Freebase (HPLC Purity >98.0%).[1]
- Counter-ion: D-(+)-Tartaric Acid (Anhydrous).[1]
- Solvent System: Methanol (MeOH) / Ethanol (EtOH) blend (typically 90:10).[1] Note: LSD Tartrate often forms methanol solvates; solvent choice dictates the final solid form.
- Reactor: 500mL Jacketed Glass Reactor with overhead stirring (pitched-blade impeller).

- PAT Monitoring: Mettler Toledo FBRM (Focused Beam Reflectance Measurement) or BlazeMetrics (Turbidity/Microscopy) to monitor chord length distribution.[\[1\]](#)

Step-by-Step Methodology

Step 1: Dissolution & Salt Formation[\[1\]](#)

- Charge LSD Freebase into the reactor.[\[1\]](#)
- Add MeOH (10-15 volumes relative to mass).
- Heat to 45°C to ensure complete dissolution.
- Slowly add stoichiometric D-Tartaric Acid (1.0 eq) dissolved in minimal MeOH.
 - Critical Control: Maintain temperature at 45°C to prevent premature "crash" nucleation.[\[1\]](#)

Step 2: Seeding (The Anchor)

- Cool solution to 35°C (Metastable Zone Width - MSZW).[\[1\]](#)
- Add 0.5% w/w pure LSD D-Tartrate seed crystals.
- Hold for 60 minutes.
 - Why? This provides the surface area required for growth, preventing uncontrolled spontaneous nucleation.

Step 3: The Heat Cycling Profile (Sawtooth) Execute 4-6 cycles of the following temperature loop:

- Ramp Down: Cool from 35°C to 20°C over 60 mins (0.25°C/min).
 - Action: Supersaturation drives growth on seeds.[\[1\]](#)
- Hold: 20°C for 30 mins.
- Ramp Up: Heat from 20°C to 40°C over 30 mins (0.66°C/min).

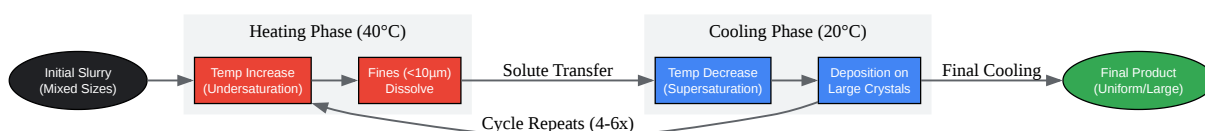
- Action: Dissolution of fines generated during cooling.[1]
- Hold: 40°C for 30 mins.

Step 4: Final Maturation & Isolation

- After the final cycle, cool slowly to 5°C over 4 hours.
- Filter under vacuum/inert gas (Nitrogen).[1]
- Wash with cold (-20°C) EtOH.[1]
- Dry under vacuum at 40°C.[1]

Process Visualization

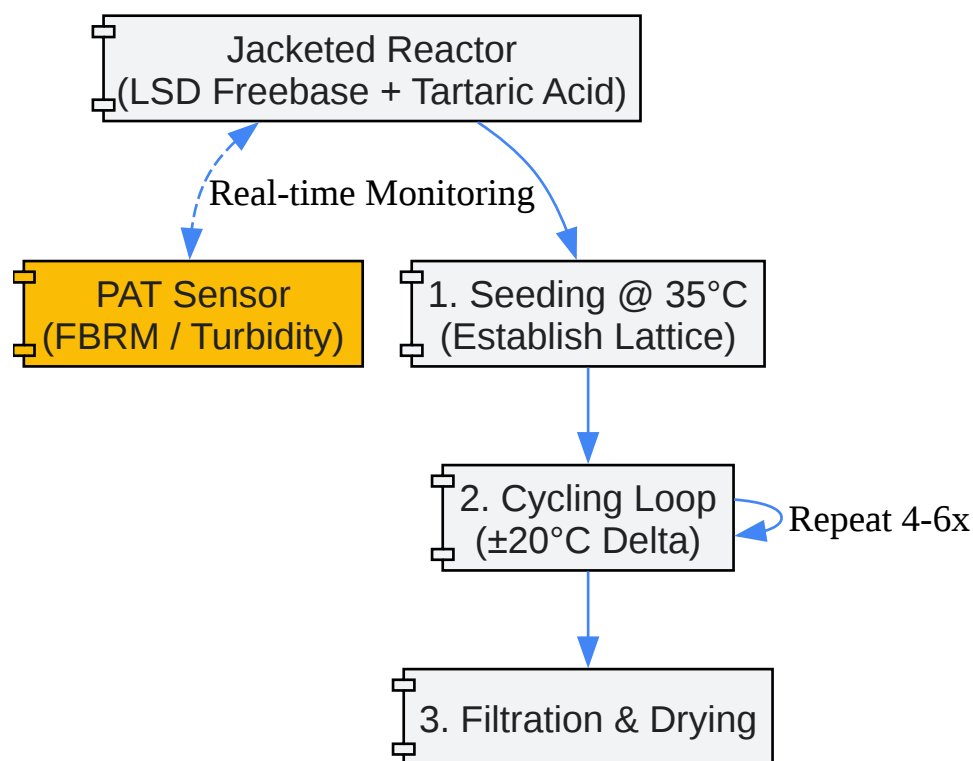
Mechanism of Action



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Figure 1: The thermodynamic loop of Ostwald Ripening.[1] Heating eliminates fines (high energy), while cooling deposits mass onto stable crystals (low energy).[1]

Process Workflow & Control



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Figure 2: Operational workflow integrating Process Analytical Technology (PAT) for endpoint determination.

Data Analysis: Isothermal vs. Heat Cycled

The following table summarizes typical improvements observed when switching from standard cooling ("Crash Cooling") to Heat Cycled Maturation for ergoline salts.

Metric	Standard Isothermal Cooling	Heat Cycled Maturation (HCM)	Impact
Crystal Habit	Fine Needles (Acicular)	Rods / Prisms	Improved flowability; less filter clogging.[1]
D50 (Particle Size)	15 - 25 μm	60 - 85 μm	Reduced dust hazard; easier handling.[1]
Purity (HPLC)	98.5% (Trapped Impurities)	>99.8% (Lattice Exclusion)	Cycles "squeeze" impurities out of the lattice.[1]
Filtration Time	Slow (>30 mins)	Fast (<5 mins)	Significant process efficiency gain.[1]
Solvent Content	High (Inclusions)	Low (Surface only)	Easier drying; stable stoichiometry.[1]

Troubleshooting & Optimization

- Oiling Out: If the solution turns milky/turbid without distinct crystals during cooling, you have hit the "Oiling Out" boundary (Liquid-Liquid Phase Separation).[4]
 - Fix: Increase the seed loading or reduce the cooling rate. Ensure the upper temperature limit does not dissolve the seeds.
- Polymorph Control: LSD Tartrate can exist in different hydrate/solvate forms.[1]
 - Validation: Use X-Ray Powder Diffraction (XRPD) on the wet cake to confirm the crystal form matches the reference standard before drying.

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